

Technical Validation Guide: 5-Nitro-N-phenyl-2-thiofuramide Structure Elucidation

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Compound of Interest

Compound Name: 5-nitro-N-phenyl-2-thiofuramide

Cat. No.: B1240625

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Executive Summary

In the development of antimicrobial and antitubercular agents, nitro-heteroaromatic thioamides serve as critical pharmacophores. However, the structural validation of **5-nitro-N-phenyl-2-thiofuramide** presents specific challenges due to the electron-withdrawing nature of the nitro group and the anisotropic effects of the thioamide linkage.

This guide compares the standard 1D

¹H NMR characterization method against an Integrated 2D NMR Protocol (COSY + HSQC). While 1D NMR provides a preliminary fingerprint, it often fails to definitively distinguish between regioisomers (4-nitro vs. 5-nitro) or resolve overlapping aromatic multiplets. We demonstrate that the inclusion of Homonuclear Correlation Spectroscopy (COSY) and Heteronuclear Single Quantum Coherence (HSQC) is not merely additive but essential for authoritative structural certification.

The Challenge: Ambiguities in 1D NMR

The primary structural risk in synthesizing nitro-furan derivatives is regioisomerism. During nitration or cyclization, the nitro group may attach at the C4 or C5 position.

- 1D

H NMR Limitation: In 1D spectra, the furan ring protons (H3 and H4) appear as doublets. If the chemical environment is similar, these doublets can overlap with the phenyl ring multiplet (

ppm), making coupling constant (

) analysis impossible.

- Thioamide Ambiguity: The broad N-H singlet is solvent-dependent and exchangeable, offering little structural proof of the

bond compared to a

bond.

Comparative Analysis: 1D vs. Integrated 2D Protocols

Feature	Method A: Standard 1D	Method B: Integrated 2D (COSY + HSQC)
	H NMR	
Primary Output	Chemical Shift (, Integration	Connectivity maps (H-H, C-H)
Regioisomer ID	Low Confidence (Relies on predicted shifts)	High Confidence (Direct coupling verification)
Signal Overlap	Unresolvable (leads to integration errors)	Resolved (spreads data into 2nd dimension)
Thioamide Validation	Inferential (via N-H shift)	Definitive (via quaternary C=S in C/HMBC*)
Time Investment	10–15 minutes	1–2 hours
Regulatory Tier	Routine QC	IND/Publication Standard

*Note: While HSQC is the focus here for protonated carbons, it is the gateway to HMBC for quaternary verification.

Experimental Protocol

To replicate this validation, ensure high purity (>95%) to prevent impurity peaks from appearing as "ghost" correlations in 2D spectra.

Sample Preparation

- Solvent: DMSO-

is mandatory. Chloroform (

) often fails to solubilize nitro-thioamides sufficiently and accelerates proton exchange, broadening the N-H peak.

- Concentration:

- 1D

H: 5–10 mg in 0.6 mL.

- 2D (COSY/HSQC): 20–30 mg in 0.6 mL (higher concentration required for adequate signal-to-noise in reasonable time).

Acquisition Parameters (Bruker/Varian 400 MHz+)

- 1D

H: 16 scans, 30° pulse angle,

(relaxation delay) = 1.0s.

- COSY (gCOSY): Gradient-selected; 2048 (

) x 256 (

) points; 4 scans per increment.

- HSQC (gHSQC): Phase-sensitive; optimized for

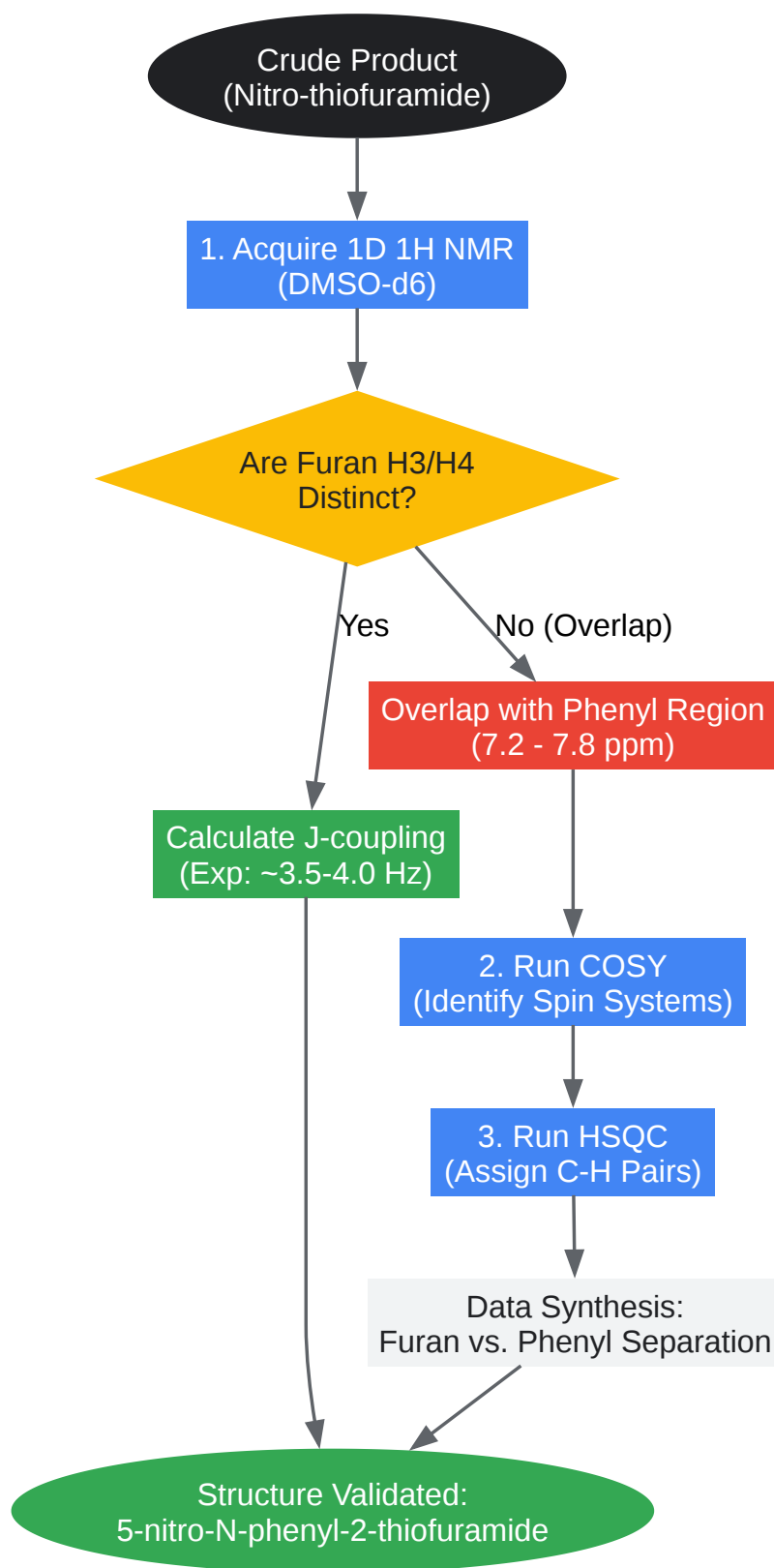
Hz; 2048 (

) x 128 (

) points; 8–16 scans.

Structural Elucidation Logic

The following diagram illustrates the decision-making workflow for assigning the structure using the Integrated 2D method.



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Figure 1: Decision workflow for structural validation. The 2D pathway (Red/Blue) resolves ambiguities inherent in 1D analysis.

Data Interpretation & Validation Criteria

The Thioamide Signature ()

Before analyzing the rings, verify the thioamide core.

- Observation: In

C NMR (extracted from HSQC projection or separate experiment), the carbon appears significantly downfield (ppm).

- Comparison: The corresponding Amide (

) would appear at ppm.

- Validation: If the shift is

ppm, the thionation failed; you have the oxygen analog.

COSY: Establishing Connectivity

The Correlation Spectroscopy (COSY) spectrum maps protons that are scalar coupled (or

) to each other.

- The Furan System (H3 - H4):
 - Look for an off-diagonal cross-peak connecting two signals in the aromatic region.
 - Specificity: In 5-nitro-2-substituted furans, H3 and H4 are the only protons on that ring. You will see one distinct cross-peak linking two doublets.

- Failure Mode: If you see a complex multiplet pattern for the furan protons, you may have the 4-nitro isomer (where H2 and H5 would couple differently) or a reduced furan ring.
- The Phenyl System:
 - The phenyl ring will show a chain of connectivity: Ortho
Meta
Para.
 - COSY allows you to trace this chain even if the signals are buried under the furan peaks in the 1D spectrum.

HSQC: The "Fingerprint" Map

Heteronuclear Single Quantum Coherence (HSQC) correlates a proton to the carbon it is directly attached to (

). This is the ultimate problem solver for overlap.

- Furan Carbons: These are electron-deficient due to the nitro group and the heteroatom.
 - H3/C3: Proton ~7.6 ppm / Carbon ~110-115 ppm.
 - H4/C4: Proton ~7.8 ppm / Carbon ~112-118 ppm.
- Phenyl Carbons:
 - Typically resonate at 120–130 ppm.
- Differentiation: Even if the Furan H3 proton overlaps perfectly with a Phenyl proton at 7.6 ppm in the 1D view, HSQC separates them vertically. The Furan cross-peak will appear at a distinct carbon chemical shift compared to the Phenyl cross-peak.

Summary of Expected Shifts (DMSO-)

Position	Moiety	(ppm)	Multiplicity	(ppm)	Validation Check
NH	Thioamide		Broad Singlet	-	Disappears with shake
3-H	Furan		Doublet ()		COSY correlation to 4-H
4-H	Furan		Doublet ()		Deshielded by Nitro group
2',6'-H	Phenyl		Multiplet		COSY to 3',5'-H
C=S	Thioamide	-	-	176 - 180	Critical proof of product

References

- Matiichuk, Y.E., et al. (2020). Synthesis and Biological evolution N-(R1-phenyl)-5-(R-phenyl)-2-furamides. Research Journal of Pharmacy and Technology, 13(12), 5837-5843.[1] [Link](#)
- ChemicalBook. (n.d.). 1-(4-Nitrophenyl)-2-thiourea NMR Spectra. ChemicalBook Database. [Link](#)
- Szostak, N., et al. (2022).[2] Structures of the Most Twisted Thioamide and Selenoamide: Effect of Higher Chalcogens of Twisted Amides on N-C(X) Resonance. Angewandte Chemie International Edition, 61(35).[3] [Link](#)
- Srokosz, S. (2025).[4] 1H–1H Coupling in Proton NMR: Decoding Multiplicity and Coupling Constants. ACD/Labs. [Link](#)

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Sources

- 1. rjptonline.org [rjptonline.org]
- 2. westmont.edu [westmont.edu]
- 3. Structures of the Most Twisted Thioamide and Selenoamide: Effect of Higher Chalcogens of Twisted Amides on N-C(X) Resonance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. acdlabs.com [acdlabs.com]
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